

Personal protective equipment for handling Avasimibe

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Avasimibe

Cat. No.: B1665837

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Essential Safety and Handling Guide for Avasimibe

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Avasimibe**. The following procedures are designed to ensure a safe laboratory environment and proper disposal of materials.

Physicochemical and Toxicological Data

A summary of the available quantitative data for **Avasimibe** is presented below. While **Avasimibe** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is recommended to handle it with caution as all chemicals may pose unknown hazards^[1].

Property	Value	Reference
Chemical Formula	C ₂₉ H ₄₃ NO ₄ S	[2]
Molecular Weight	501.7 g/mol	[2]
CAS Number	166518-60-1	[1]
Appearance	Solid	[3]
Purity	≥98%	
Solubility	DMSO: 10 mg/ml, Ethanol: 2 mg/ml	[2]
Acute Toxicity (Oral)	TDLo (rat): 137 g/kg/13W (continuous)	[1]
Skin Irritation	No irritant effect	[1]
Eye Irritation	No irritating effect	[1]
Sensitization	No sensitizing effects known	[1]

Operational Plan for Handling Avasimibe

1. Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate dust or aerosols.

2. Personal Protective Equipment (PPE):

- Gloves: Wear standard laboratory gloves (e.g., nitrile) to prevent skin contact.
- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A standard lab coat should be worn to protect personal clothing.

3. Handling Procedures:

- Avoid creating dust. Use careful weighing and transfer techniques.

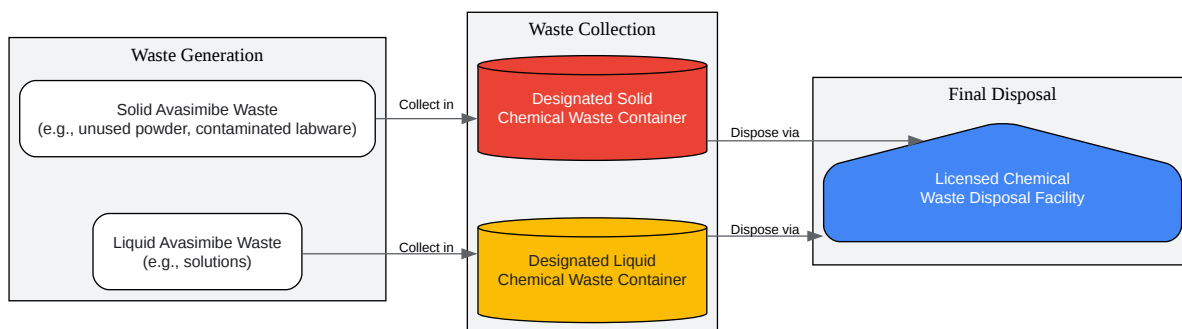
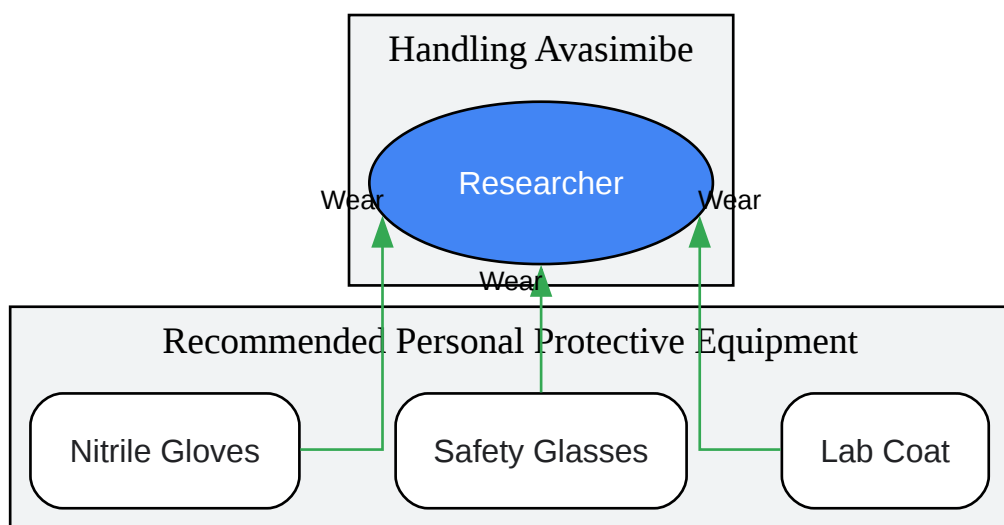
- For preparing solutions, add the solid **Avasimibe** to the solvent slowly.
- If accidental contact occurs, wash the affected skin area thoroughly with soap and water. If eye contact occurs, flush with copious amounts of water for at least 15 minutes.

Disposal Plan

- Solid Waste: Collect unused **Avasimibe** and any contaminated disposable labware (e.g., weigh boats, pipette tips) in a designated, sealed container for chemical waste.
- Liquid Waste: Solutions of **Avasimibe** should be collected in a designated, sealed container for liquid chemical waste. Do not pour down the drain^[1].
- Follow all local, state, and federal regulations for chemical waste disposal.

Visual Safety Guides

The following diagrams illustrate the recommended personal protective equipment and the disposal workflow for **Avasimibe**.



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com